

Molecular structure and industrial synthesis of Parathion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Parathion

Cat. No.: B1678463

[Get Quote](#)

An In-depth Technical Guide to the Molecular Structure and Industrial Synthesis of **Parathion**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Parathion, chemically known as O,O-Diethyl O-(4-nitrophenyl) phosphorothioate, is an organophosphate insecticide and acaricide.[1] First developed by IG Farben in the 1940s, it has been utilized in agriculture to control a broad spectrum of insect pests on crops such as cotton, rice, and fruit trees.[1][2] However, due to its high toxicity to non-target organisms, including humans, its use has been significantly restricted or banned in many countries.[1] This guide provides a detailed overview of its molecular structure and a comprehensive description of its industrial synthesis, intended for a technical audience.

Molecular Structure of Parathion

Parathion is characterized by a central phosphorus atom double-bonded to a sulfur atom and single-bonded to two ethoxy groups and a 4-nitrophenoxy group.

- Chemical Formula: $C_{10}H_{14}NO_5PS$ [1]
- IUPAC Name: O,O-Diethyl O-(4-nitrophenyl) phosphorothioate[1]
- Molar Mass: $291.26 \text{ g}\cdot\text{mol}^{-1}$ [1]

- CAS Number: 56-38-2[1]
- Appearance: Pure **parathion** is a white crystalline solid, though technical grade formulations are often a yellow to brown liquid with a garlic-like odor.[2][3]

Industrial Synthesis of Parathion

The industrial production of **parathion** is a two-stage process. The first stage involves the synthesis of the key intermediate, O,O-diethyl thiophosphoryl chloride (DETC). The second stage is the reaction of DETC with sodium 4-nitrophenolate to yield the final product.

Stage 1: Synthesis of O,O-diethyl thiophosphoryl chloride (DETC)

This stage is further divided into two steps: the formation of O,O-diethyl dithiophosphate followed by its chlorination.

- Step 1a: Synthesis of O,O-diethyl dithiophosphate This reaction involves the treatment of phosphorus pentasulfide (P_2S_5) with anhydrous ethanol (C_2H_5OH).
- Step 1b: Chlorination of O,O-diethyl dithiophosphate The O,O-diethyl dithiophosphate is then chlorinated using chlorine gas (Cl_2) to produce O,O-diethyl thiophosphoryl chloride.

Stage 2: Synthesis of Parathion

The final step is the reaction of O,O-diethyl thiophosphoryl chloride with sodium 4-nitrophenolate.[4] This salt is typically prepared beforehand by reacting 4-nitrophenol with sodium hydroxide.

Experimental Protocols

The following protocols are a composite based on available literature for the industrial-scale synthesis of **Parathion**.

Preparation of Sodium 4-nitrophenolate

- In a suitable reaction vessel, 4-nitrophenol is reacted with an aqueous solution of sodium hydroxide (NaOH).

- The reaction displaces the hydrogen atom from the hydroxyl group of the phenol with a sodium ion.
- The resulting solution is then cooled to approximately 40°C to crystallize the sodium 4-nitrophenolate.^[5]
- The product is isolated via filtration and centrifugation.^[5]

Synthesis of O,O-diethyl dithiophosphate

- A portion of the total required absolute ethanol (e.g., 800 kg) is charged into a reaction kettle.^[6]
- Phosphorus pentasulfide (e.g., 2000 kg) is added to the ethanol with stirring.^[6]
- The remaining absolute ethanol (e.g., 1000 kg) is added dropwise to the mixture.^[6]
- The reaction mixture is maintained at a certain temperature for a period (e.g., 30 minutes) to ensure the reaction goes to completion.^[6]
- The mixture is then cooled to 50°C and filtered to yield O,O-diethyl dithiophosphate.^[6]

Synthesis of O,O-diethyl thiophosphoryl chloride (DETC)

- The O,O-diethyl dithiophosphate is transferred to a chlorination kettle.
- The reaction mixture is stirred at a controlled temperature (e.g., 35-45°C).
- Chlorine gas is bubbled through the mixture at a controlled flow rate.
- The reaction is monitored until completion to yield crude O,O-diethyl thiophosphoryl chloride.

Synthesis of Parathion

- O,O-diethyl thiophosphoryl chloride is reacted with sodium 4-nitrophenolate in a suitable solvent.^[4]

- The reaction is exothermic and the temperature is controlled. Reaction conditions can vary, for example, 80 to 100°C for 5 hours or -10 to +10°C for approximately 18 hours.
- Upon completion, the reaction mixture contains **parathion** and sodium chloride as a byproduct.
- The crude product is then subjected to purification steps, which may include washing and solvent stripping, to yield technical-grade **parathion**.

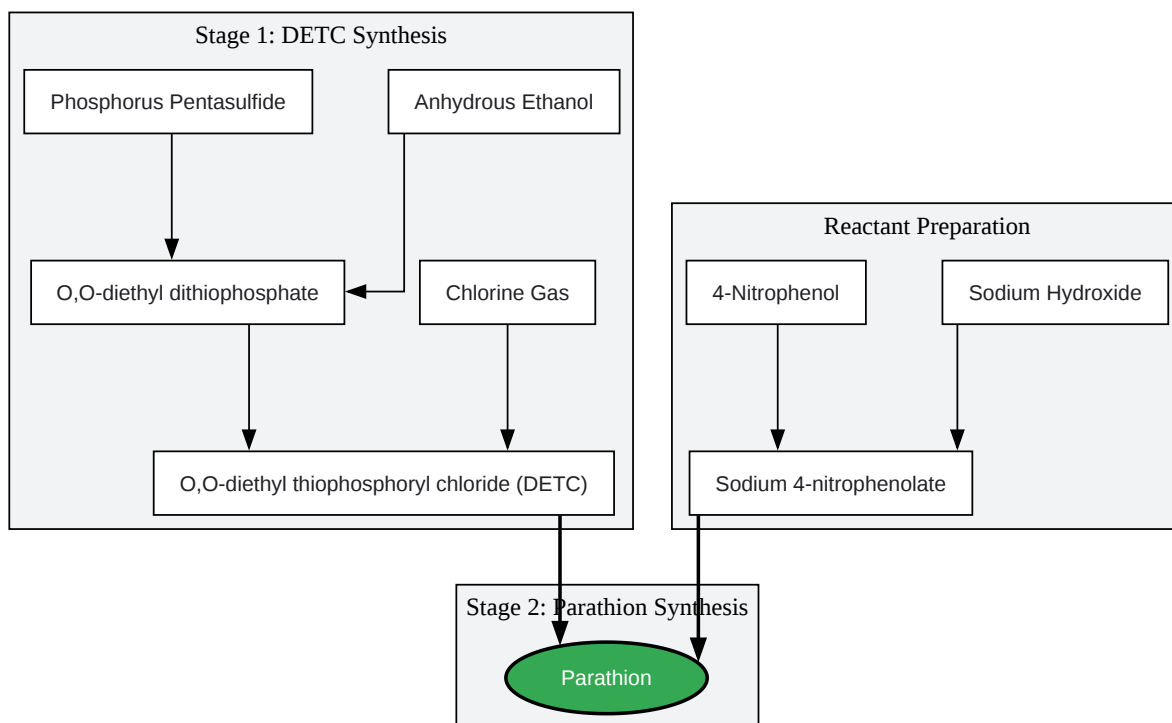
Quantitative Data

The following table summarizes the quantitative data for the industrial synthesis of **Parathion**, compiled from various sources.

Parameter	Value	Stage of Process	Source
Reactants for DETC Synthesis			
Ethanol	1750 - 1800 kg	O,O-diethyl dithiophosphate synthesis	[6]
Phosphorus Pentasulfide	2000 kg	O,O-diethyl dithiophosphate synthesis	[6]
Yield of Intermediate			
O,O-diethyl dithiophosphate	3306 - 3318 kg	O,O-diethyl dithiophosphate synthesis	[6]
Reaction Conditions for DETC			
Chlorination Temperature	35 - 45 °C	DETC Synthesis	
Reactants for Parathion Synthesis			
Diethylphosphorochloridothionate	Stoichiometric	Parathion Synthesis	[7]
Sodium p-nitrophenate	Stoichiometric	Parathion Synthesis	[4][7]
Final Product Purity			
Technical Grade Parathion	>95%	Final Product	[8]

Visualization of the Synthesis Pathway

The following diagram illustrates the key steps in the industrial synthesis of **Parathion**.



[Click to download full resolution via product page](#)

Caption: Industrial synthesis workflow of **Parathion**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Parathion - Wikipedia [en.wikipedia.org]

- 2. bhattecollege.ac.in [bhattecollege.ac.in]
- 3. Parathion | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
- 4. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for Parathion - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Sodium 4-nitrophenoxide synthesis - chemicalbook [chemicalbook.com]
- 6. Green synthesis technology of O,O-diethyl thiophosphoryl chloride - Eureka | Patsnap [eureka.patsnap.com]
- 7. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 8. fchpt.stuba.sk [fchpt.stuba.sk]
- To cite this document: BenchChem. [Molecular structure and industrial synthesis of Parathion]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678463#molecular-structure-and-industrial-synthesis-of-parathion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

